

Essential Safety and Operational Guide for 4,4-Dimethoxybutanenitrile

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Compound of Interest

Compound Name: **4,4-Dimethoxybutanenitrile**

Cat. No.: **B076483**

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This guide provides immediate and essential safety, logistical, and operational information for handling **4,4-Dimethoxybutanenitrile** (CAS RN: 14618-78-1). It is intended for researchers, scientists, and drug development professionals to ensure safe laboratory practices and proper disposal.

Chemical and Physical Properties

A summary of key quantitative data for **4,4-Dimethoxybutanenitrile** is presented in the table below for easy reference.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

| Property | Value |
|-------------------|--|
| Molecular Formula | C ₆ H ₁₁ NO ₂ |
| Molecular Weight | 129.16 g/mol [3] |
| CAS Number | 14618-78-1 |
| Appearance | Clear, colorless to light yellow/orange liquid |
| Density | 0.992 g/mL at 25°C [1] [2] |
| Boiling Point | 90-91°C at 14 mmHg [1] [2] |
| Melting Point | -119.1°C [1] |
| Refractive Index | n _{20/D} 1.419 (lit.) [1] [2] |

Hazard Identification and Personal Protective Equipment (PPE)

4,4-Dimethoxybutanenitrile is classified as harmful if swallowed, in contact with skin, or inhaled.^[3] Adherence to proper PPE protocols is mandatory to minimize exposure.

| Hazard | GHS Classification | Recommended PPE |
|---------------------------|--|---|
| Acute Oral Toxicity | Warning (H302) | Standard laboratory PPE |
| Acute Dermal Toxicity | Warning (H312) | Nitrile gloves (minimum 6-8 mil thickness), lab coat |
| Acute Inhalation Toxicity | Warning (H332) | Chemical fume hood, respiratory protection if necessary |
| Eye Irritation | (Not explicitly classified, but good practice) | Safety goggles or face shield |

Note on Glove Selection:

For handling **4,4-Dimethoxybutanenitrile**, nitrile gloves are recommended.^[5] A thickness of 6-8 mils provides a good balance of protection against chemical splashes and dexterity for laboratory manipulations.^{[6][7][8]} Thinner gloves (4-5 mil) may be suitable for tasks with minimal risk of direct contact, while heavy-duty gloves (9-10 mil) should be considered for tasks with a higher risk of exposure or when handling larger quantities.^{[6][7]} Always inspect gloves for any signs of degradation or perforation before use.

Experimental Protocol: Safe Handling of 4,4-Dimethoxybutanenitrile

The following step-by-step protocol should be followed when working with **4,4-Dimethoxybutanenitrile**:

- Preparation and Precaution:

- Ensure a chemical fume hood is operational and available.
- Verify that a safety shower and eyewash station are accessible.
- Don the appropriate PPE as specified in the table above.
- Have a spill kit readily available.
- Handling the Chemical:
 - Conduct all manipulations of **4,4-Dimethoxybutanenitrile** inside a certified chemical fume hood.
 - Use compatible laboratory equipment (e.g., glass, stainless steel).
 - When transferring the liquid, use a pipette or a syringe to minimize the risk of spills.
 - Keep the container tightly closed when not in use.
- Post-Handling:
 - Decontaminate all surfaces and equipment that have come into contact with the chemical.
 - Remove and properly dispose of contaminated gloves.
 - Wash hands thoroughly with soap and water after handling the chemical, even if gloves were worn.

Spill and Emergency Procedures

In the event of a spill, follow these procedures:

- Immediate Response:
 - Alert personnel in the immediate area and evacuate if necessary.
 - If the spill is large or involves other hazardous materials, contact your institution's emergency response team.

- Spill Cleanup (for small, manageable spills):
 - Ensure you are wearing the appropriate PPE, including respiratory protection if vapors are present.
 - Contain the spill using an inert absorbent material such as vermiculite, sand, or a commercial sorbent.
 - Carefully collect the absorbed material into a labeled, sealed container for hazardous waste disposal.
 - Decontaminate the spill area with a suitable solvent, followed by soap and water. Collect all cleaning materials for disposal as hazardous waste.

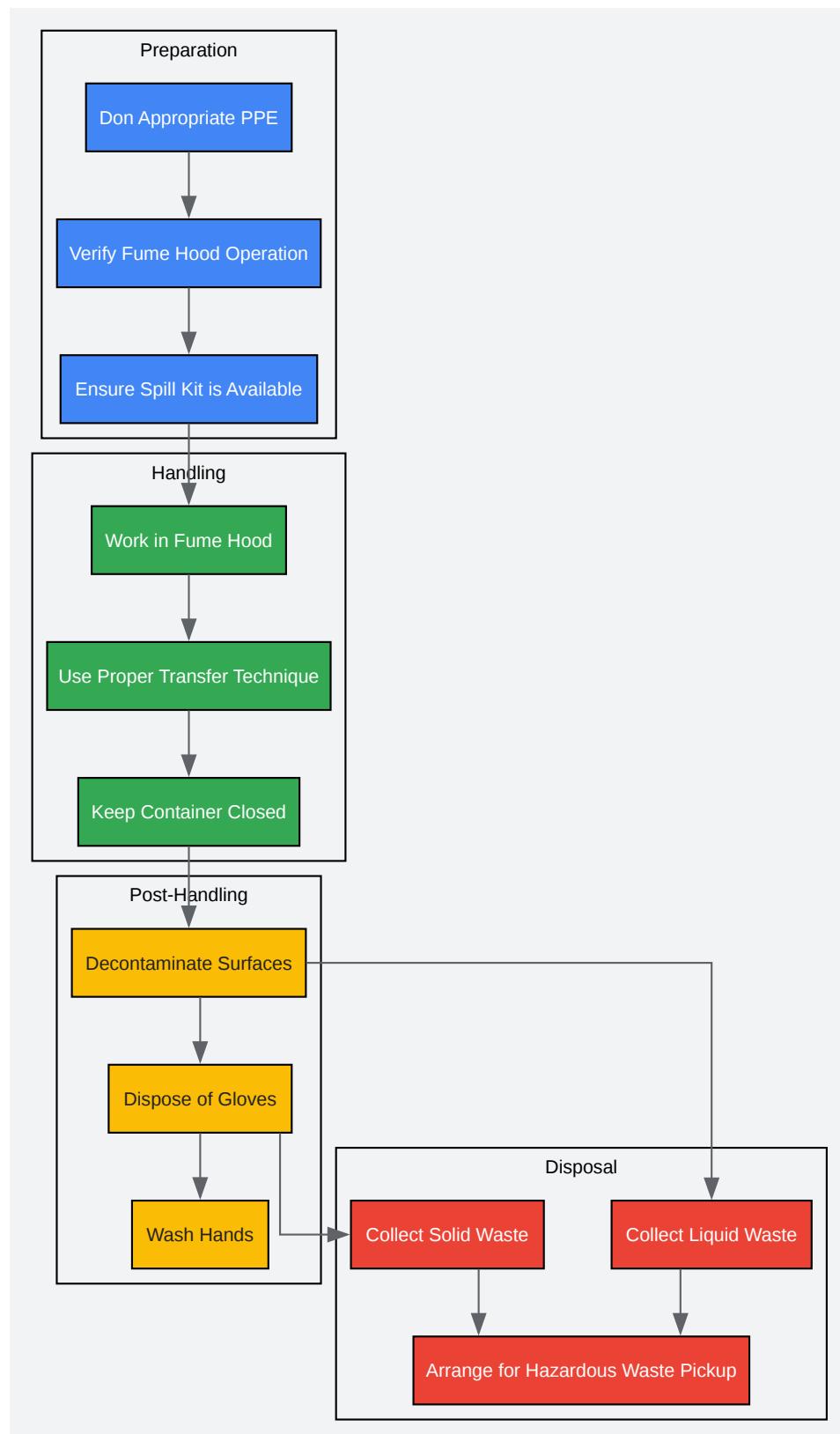
Disposal Plan

All waste containing **4,4-Dimethoxybutanenitrile** must be treated as hazardous waste.

- Liquid Waste: Collect all liquid waste containing this chemical in a designated, properly labeled, and sealed hazardous waste container.
- Solid Waste: All contaminated solid materials, including gloves, absorbent materials, and empty containers, must be collected in a separate, labeled hazardous waste container.
- Disposal: Arrange for the disposal of all hazardous waste through your institution's environmental health and safety office or a licensed chemical waste management company. Do not dispose of this chemical down the drain or in the regular trash.

Workflow for Safe Handling and Disposal

The following diagram illustrates the logical workflow for the safe handling and disposal of **4,4-Dimethoxybutanenitrile**.



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